

Technical Support Center: Optimizing GPR120 Modulator 2 for Automated Screening

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Compound of Interest

Compound Name: GPR120 modulator 2

Cat. No.: B1663568

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting strategies and frequently asked questions for the optimization of **GPR120 modulator 2** in automated high-throughput screening (HTS) platforms.

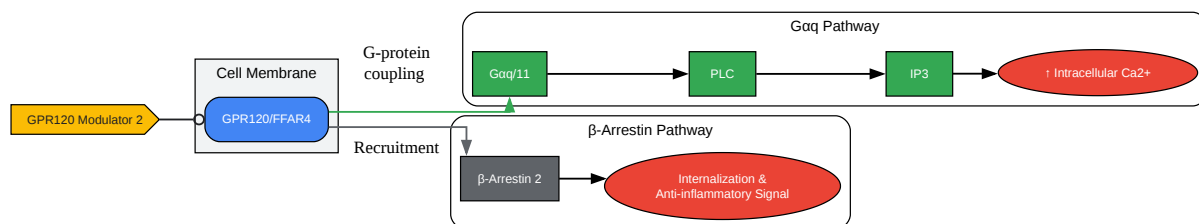
Section 1: Frequently Asked Questions (FAQs)

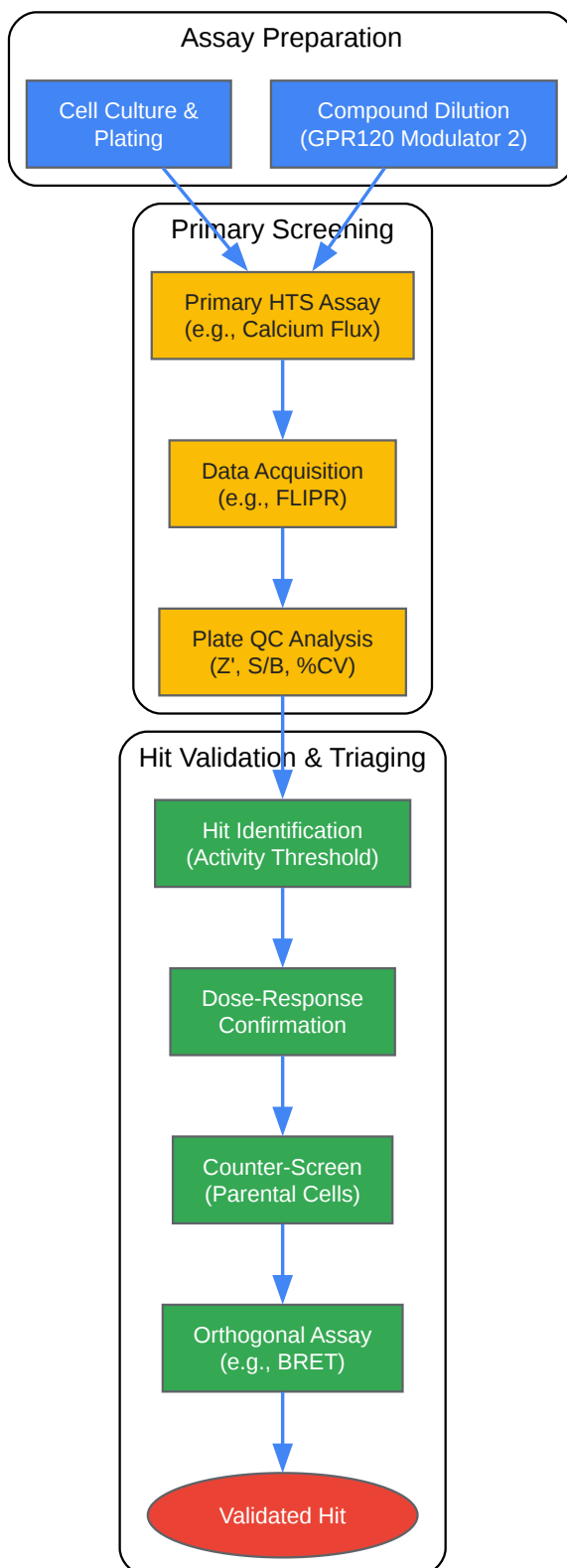
Q1: What is GPR120, and what makes its signaling complex for HTS?

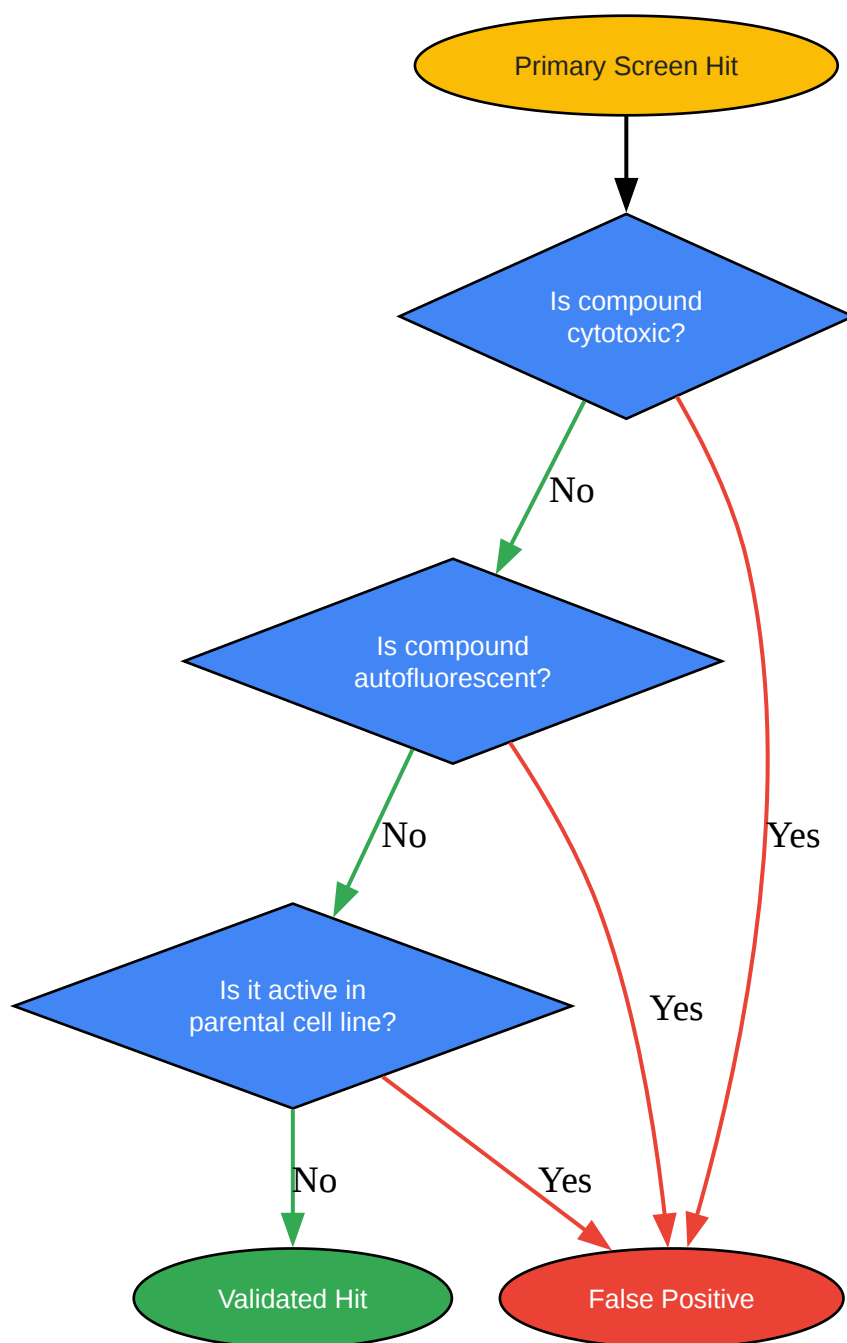
G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4), is a receptor for medium and long-chain fatty acids.^[1] Its signaling is complex because it activates at least two distinct downstream pathways upon agonist binding.^{[2][3]}

- **Gαq/11 Pathway:** GPR120 couples to Gαq/11 proteins, which leads to the mobilization of intracellular calcium (Ca²⁺).^{[4][5]} This is a common pathway targeted in primary screening assays.
- **β-Arrestin 2 Pathway:** The receptor also recruits β-arrestin 2, which mediates G-protein-independent signaling. This pathway is crucial for the anti-inflammatory effects of GPR120.^{[1][4][6]}

This dual-pathway activation requires careful assay selection to either target a specific signaling branch or to develop orthogonal assays to characterize the functional selectivity of a modulator like **GPR120 modulator 2**.







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References

- 1. GPR120: Mechanism of action, role and potential for medical applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pA2 Online [pa2online.org]
- 3. researchgate.net [researchgate.net]
- 4. Drug Discovery Opportunities and Challenges at G Protein Coupled Receptors for Long Chain Free Fatty Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of an Isothiazole-Based Phenylpropanoic Acid GPR120 Agonist as a Development Candidate for Type 2 Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Potential roles of GPR120 and its agonists in the management of diabetes - PMC [pmc.ncbi.nlm.nih.gov]
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